

physical and chemical properties of Rosmanol

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Compound of Interest

Compound Name: *Rosmanol*

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An In-depth Technical Guide to the Core Physical and Chemical Properties of **Rosmanol**

Introduction

Rosmanol is a naturally occurring phenolic diterpene predominantly found in plants from the Lamiaceae family, such as rosemary (*Rosmarinus officinalis*) and sage (*Salvia officinalis*)[1][2][3]. It is recognized for its significant antioxidant and anti-inflammatory properties, making it a compound of great interest to researchers in pharmacology and drug development[1][2][3]. Structurally, it is a derivative of carnosic acid and plays a crucial role in the biological activities of rosemary extracts[4][5]. This guide provides a comprehensive overview of the core physical and chemical properties of **Rosmanol**, detailed experimental protocols for its study, and visualizations of its mechanisms of action.

Physical and Chemical Properties of Rosmanol

The fundamental physical and chemical characteristics of **Rosmanol** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₆ O ₅	[3][6][7][8]
Molecular Weight	346.42 g/mol	[3][6][7][8]
CAS Number	80225-53-2	[1][3][6][7]
Appearance	White to off-white solid/powder	[3][9]
Melting Point	241 °C	[1][10]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Sparingly soluble in water.	[3][7][11]
DMSO: 60 mg/mL (173.2 mM)	[7]	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline: 5 mg/mL (14.43 mM)	[7]	
pKa (Predicted)	9.07 ± 0.60	[3]
UV Absorption	In Ethanol: 209 nm, 226 nm (shoulder), 282 nm	[10]
Storage Temperature	2-8°C (sealed in dry conditions)	[3][9]

Experimental Protocols

Isolation and Purification of Rosmanol from Rosmarinus officinalis

A common method for the isolation of **Rosmanol** involves extraction followed by chromatographic purification.

1. Extraction:

- Dried and powdered rosemary leaves are extracted with a suitable organic solvent such as n-hexane to remove non-polar compounds[1][10].
- The plant material is then subjected to steam distillation to remove volatile components[1][10].
- The non-volatile fraction is then extracted with a more polar solvent like methanol or ethanol[12][13]. For instance, a Soxhlet apparatus can be used with methanol for 8 hours[12].

2. Fractionation and Purification:

- The crude extract is concentrated under vacuum.
- The resulting residue is subjected to column chromatography on silica gel[10][12].
- A gradient elution system is employed, starting with less polar solvents and gradually increasing polarity. A common mobile phase is a mixture of benzene and acetone (e.g., 9:1 v/v)[10] or a gradient of hexane in ethyl acetate[12].
- Fractions are collected and monitored for antioxidant activity or by thin-layer chromatography (TLC)[10][12].
- Fractions containing **Rosmanol** are pooled, and the solvent is evaporated.
- Further purification can be achieved by recrystallization from a solvent like acetone to yield pure **Rosmanol** crystals[10].

Analytical Methods for Quantification

High-Performance Liquid Chromatography (HPLC) is a standard technique for the quantification of **Rosmanol**.

1. HPLC-UV Method:

- Column: A C18 reversed-phase column is typically used[5][14].

- Mobile Phase: A gradient elution with a mixture of acetonitrile and water, often acidified with phosphoric or acetic acid, is employed for optimal separation of phenolic compounds[14][15][16].
- Detection: UV detection is commonly set at wavelengths around 230 nm or 280 nm, where phenolic compounds exhibit strong absorbance[10][16][17].
- Quantification: A calibration curve is generated using a certified **Rosmanol** standard at various concentrations. The peak area of **Rosmanol** in the sample is then compared to the standard curve to determine its concentration[14][17].

2. UHPLC-MS/MS Method:

- For more sensitive and specific detection, Ultra-High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS) can be utilized[5][18].
- This method allows for precise identification and quantification based on the mass-to-charge ratio (m/z) of the parent ion and its fragmentation patterns[18].

Biological Activities and Signaling Pathways

Rosmanol exhibits a range of biological activities, with its antioxidant and anti-inflammatory effects being the most prominent.

Antioxidant Mechanism

The antioxidant action of **Rosmanol** is primarily attributed to its phenolic hydroxyl groups, which can donate hydrogen atoms to neutralize reactive oxygen species (ROS), thereby interrupting lipid peroxidation chain reactions[4][19]. It has been shown to be a more potent antioxidant than synthetic antioxidants like BHA and BHT in some assays[10]. **Rosmanol** can also activate the endogenous antioxidant response element (ARE), further enhancing cellular protection[19].

Anti-inflammatory Signaling Pathways

Rosmanol exerts its anti-inflammatory effects by modulating several key signaling pathways. In lipopolysaccharide (LPS)-stimulated macrophages, **Rosmanol** has been shown to inhibit the production of pro-inflammatory mediators like nitric oxide (NO) and prostaglandin E₂ (PGE₂)[2].

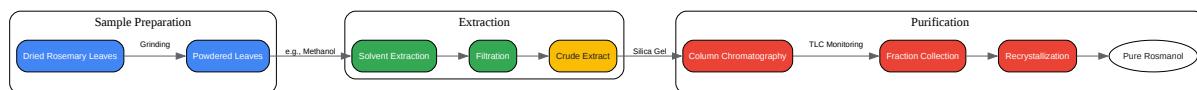
[20][21]. This is achieved through the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression[2][20][21].

The underlying mechanism involves the inhibition of multiple signaling cascades:

- NF-κB Pathway: **Rosmanol** prevents the degradation and phosphorylation of IκB, which in turn inhibits the translocation of the NF-κB subunits into the nucleus, a critical step for the transcription of pro-inflammatory genes[6][20].
- MAPK Pathway: It suppresses the LPS-induced phosphorylation of ERK1/2 and p38 mitogen-activated protein kinases (MAPK)[20].
- PI3K/Akt Pathway: **Rosmanol** interferes with the activation of the PI3K/Akt signaling pathway[20].
- STAT3 and C/EBP Pathways: It also inhibits the translocation and phosphorylation of STAT3 and reduces the expression of C/EBP β and C/EBP δ [20].

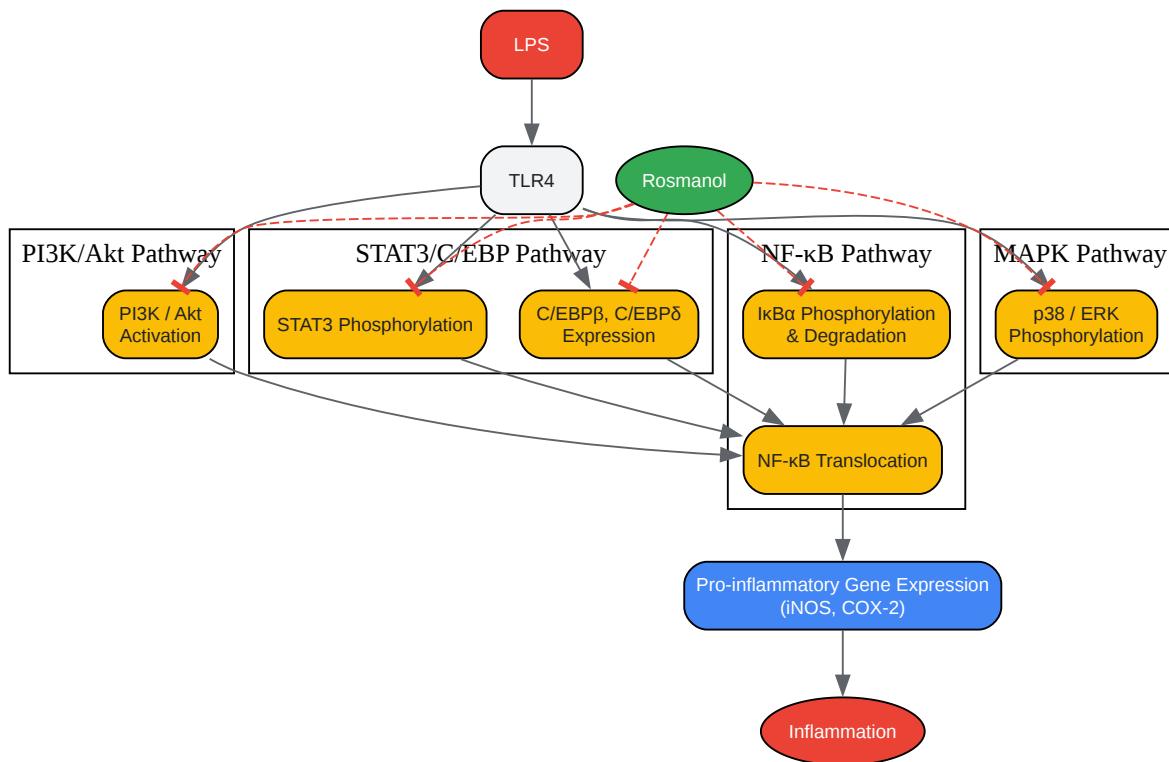
Rosmanol has also been found to synergistically alleviate rheumatoid arthritis with carnosol by inhibiting the TLR4/NF-κB/MAPK pathway[22][23].

Visualizations



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Caption: Workflow for the extraction and purification of **Rosmanol**.



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Caption: **Rosmanol's inhibition of inflammatory signaling pathways.**

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